The Enigmatic Intermediate: Deconstructing CAS 1221725-79-6

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-propyl-1H-indol-5-amine hydrochloride*
CAS No.:	*1221725-79-6*
Cat. No.:	*B1373651*

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An In-Depth Examination for the Advanced Researcher

Introduction: In the vast landscape of chemical compounds utilized in research and development, some molecules stand out for their well-defined biological activities and extensive documentation. Others, however, remain in the realm of synthetic novelty, their potential applications yet to be fully elucidated. CAS 1221725-79-6, chemically identified as **1-propyl-1H-indol-5-amine hydrochloride**, currently falls into the latter category. This technical guide serves as a foundational resource for researchers, scientists, and drug development professionals, providing a comprehensive overview of what is known about this compound and, more importantly, illuminating the path for future investigation.

While extensive research has been conducted on the broader family of indole derivatives, revealing their significance in medicinal chemistry, CAS 1221725-79-6 itself remains a sparsely documented entity. Publicly available scientific literature and databases lack specific studies detailing its mechanism of action, biological targets, or defined research applications. Its primary characterization is as a commercially available chemical intermediate, suggesting its potential role in the synthesis of more complex molecules.

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This guide will, therefore, take a deductive approach. By examining the structural features of **1-propyl-1H-indol-5-amine hydrochloride** and drawing parallels with well-researched indole analogs, we can hypothesize potential avenues of research and outline experimental workflows to characterize its biological significance.

Part 1: Molecular Profile and Physicochemical Properties

A thorough understanding of a compound's physical and chemical characteristics is paramount for its application in any research setting.

Table 1: Physicochemical Properties of **1-propyl-1H-indol-5-amine hydrochloride**

Property	Value	Source
CAS Number	1221725-79-6	Chemical Supplier Catalogs
Molecular Formula	$C_{11}H_{15}ClN_2$	Chemical Supplier Catalogs
Molecular Weight	210.71 g/mol	Chemical Supplier Catalogs
IUPAC Name	1-propyl-1H-indol-5-amine;hydrochloride	Chemical Supplier Catalogs
Canonical SMILES	CCCNc1ccc2[nH]cc(C)c2c1.Cl	Chemical Supplier Catalogs
Appearance	Solid (form may vary)	General Chemical Properties
Solubility	Expected to be soluble in water and polar organic solvents	Inferred from hydrochloride salt form

Part 2: The Indole Scaffold - A Gateway to Biological Activity

The indole ring system is a privileged scaffold in medicinal chemistry, forming the core of numerous natural products and synthetic drugs. Its unique electronic properties and ability to participate in various biological interactions make it a versatile template for drug design.

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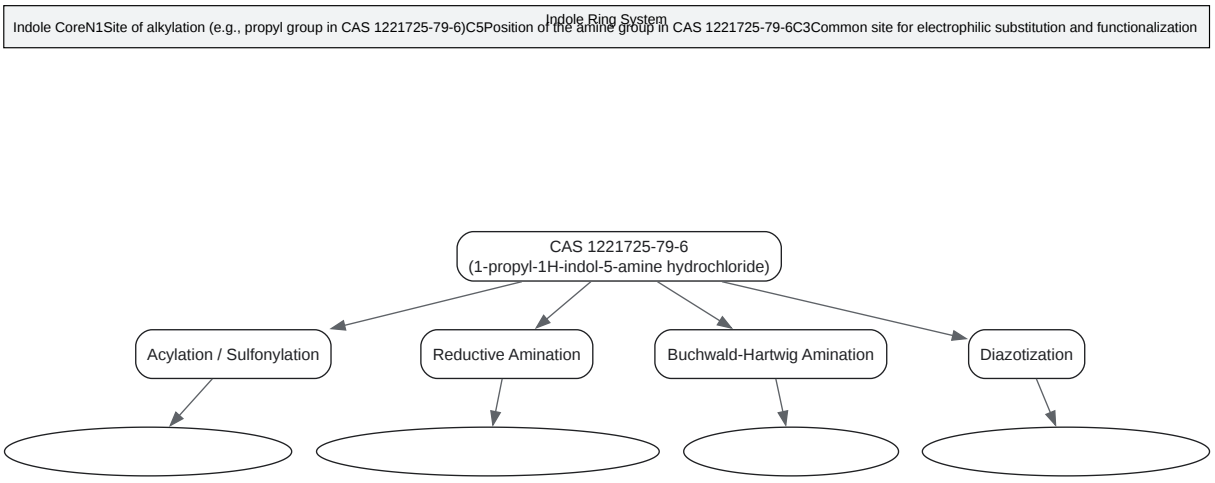
Diagram 1: The Core Indole Scaffold and Key Functionalization Points



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Caption: Potential synthetic pathways originating from CAS 1221725-79-6.

Experimental Protocol: Synthesis of an Amide Library

- Dissolution: Dissolve **1-propyl-1H-indol-5-amine hydrochloride** (1 eq.) in a suitable aprotic solvent (e.g., dichloromethane or N,N-dimethylformamide).
- Base Addition: Add a non-nucleophilic base (e.g., triethylamine or diisopropylethylamine, 2.2 eq.) to neutralize the hydrochloride salt and free the primary amine.
- Acylating Agent: In a separate flask, dissolve the desired acyl chloride or carboxylic acid (1.1 eq.) in the same solvent. If using a carboxylic acid, add a coupling agent (e.g., HBTU or EDCI, 1.1 eq.).
- Reaction: Slowly add the acylating agent solution to the amine solution at 0 °C. Allow the reaction to warm to room temperature and stir for 4-16 hours.
- Workup: Quench the reaction with water and extract the product with an organic solvent. Wash the organic layer with brine, dry over sodium sulfate, and concentrate in vacuo.

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- Purification: Purify the crude product by column chromatography on silica gel.
- Characterization: Confirm the structure of the purified product by ^{1}H NMR, ^{13}C NMR, and mass spectrometry.

Hypothesis 2: Direct Biological Activity Screening

While it may be an intermediate, **1-propyl-1H-indol-5-amine hydrochloride** could possess inherent biological activity. A logical first step is to screen it against a panel of common biological targets, particularly those known to interact with indole-containing molecules.

Table 2: Suggested Initial Biological Screening Panel

Target Class	Rationale
Serotonin (5-HT) Receptors	The indole scaffold is the core of serotonin. Many 5-substituted indoles are potent 5-HT receptor ligands.
Monoamine Oxidase (MAO)	Indoleamine-2,3-dioxygenase and other enzymes involved in tryptophan metabolism are potential targets.
Kinases	The indole nucleus is a common feature in many kinase inhibitors.
Dopamine Receptors	Structural similarities to dopamine and other catecholamines warrant investigation.
Histone Deacetylases (HDACs)	Some indole derivatives have shown HDAC inhibitory activity.

Experimental Protocol: In Vitro Kinase Inhibition Assay (Example)

- Compound Preparation: Prepare a stock solution of CAS 1221725-79-6 in DMSO. Create a dilution series to test a range of concentrations.
- Assay Setup: In a 384-well plate, add the kinase, a suitable substrate, and ATP.

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- Compound Addition: Add the diluted compound to the assay wells. Include positive (known inhibitor) and negative (DMSO vehicle) controls.
- Incubation: Incubate the plate at the optimal temperature for the kinase reaction (typically 30-37 °C) for a specified time.
- Detection: Stop the reaction and add a detection reagent that measures either the amount of phosphorylated substrate or the remaining ATP (e.g., using luminescence or fluorescence).
- Data Analysis: Calculate the percent inhibition for each compound concentration and determine the IC_{50} value by fitting the data to a dose-response curve.

Part 4: Future Directions and Conclusion

The journey to understanding the full potential of CAS 1221725-79-6 is just beginning. The lack of existing research presents a unique opportunity for novel discoveries. The initial steps should focus on:

- Systematic derivatization: To build a library of analogs for SAR studies.
- Broad biological screening: To identify potential therapeutic areas.
- Computational modeling: To predict potential binding modes and guide future synthetic efforts.

In conclusion, while **1-propyl-1H-indol-5-amine hydrochloride** is currently an enigmatic molecule, its structural features suggest a high potential for the development of novel bioactive compounds. This guide provides a strategic framework for researchers to unlock its secrets and potentially develop the next generation of indole-based therapeutics. The path forward requires a blend of synthetic chemistry, biological screening, and a spirit of scientific inquiry.

References

As of the date of this publication, there are no specific research articles detailing the applications of CAS 1221725-79-6. The information presented is based on general chemical principles and data available from chemical supplier catalogs. Researchers are encouraged to

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consult scientific databases such as SciFinder, Reaxys, and PubMed for the most current literature on related indole derivatives.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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